

Fluorometholone: A Deep Dive into its Molecular Formula and Stereochemistry

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Compound of Interest

Compound Name: Fluorometholone

Cat. No.: B1672912

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Fluorometholone is a synthetic glucocorticoid primarily utilized in ophthalmology to treat inflammatory conditions of the eye.^{[1][2][3]} Its efficacy as an anti-inflammatory agent is intrinsically linked to its specific chemical structure, including its molecular formula and precise three-dimensional arrangement of atoms, or stereochemistry. This technical guide provides an in-depth exploration of these core aspects for researchers, scientists, and drug development professionals.

Molecular and Structural Formula

Fluorometholone is a fluorinated corticosteroid belonging to the pregnane class of organic compounds.^{[4][5]} Its chemical structure is a derivative of progesterone. The systematic IUPAC name for **fluorometholone** is (6S,8S,9R,10S,11S,13S,14S,17R)-17-acetyl-9-fluoro-11,17-dihydroxy-6,10,13-trimethyl-6,7,8,11,12,14,15,16-octahydrocyclopenta[a]phenanthren-3-one.

The molecular formula for **fluorometholone** is C₂₂H₂₉FO₄. This formula indicates that each molecule of **fluorometholone** contains 22 carbon atoms, 29 hydrogen atoms, 1 fluorine atom, and 4 oxygen atoms.

Physicochemical Properties

The physicochemical properties of **fluorometholone** are crucial for its formulation, delivery, and biological activity. A summary of these properties is presented in the table below.

Property	Value	Reference
Molecular Weight	376.46 g/mol	
Monoisotopic Mass	376.20498756 g/mol	
Melting Point	292-303 °C	
Water Solubility	30 mg/L (at 25 °C)	
LogP	2	
Topological Polar Surface Area	74.6 Å ²	

Stereochemistry

The biological activity of **fluorometholone** is highly dependent on its stereochemistry. The molecule has eight defined stereocenters, leading to a specific three-dimensional shape that allows it to bind effectively to its target, the glucocorticoid receptor. The stereochemistry is defined as "ABSOLUTE".

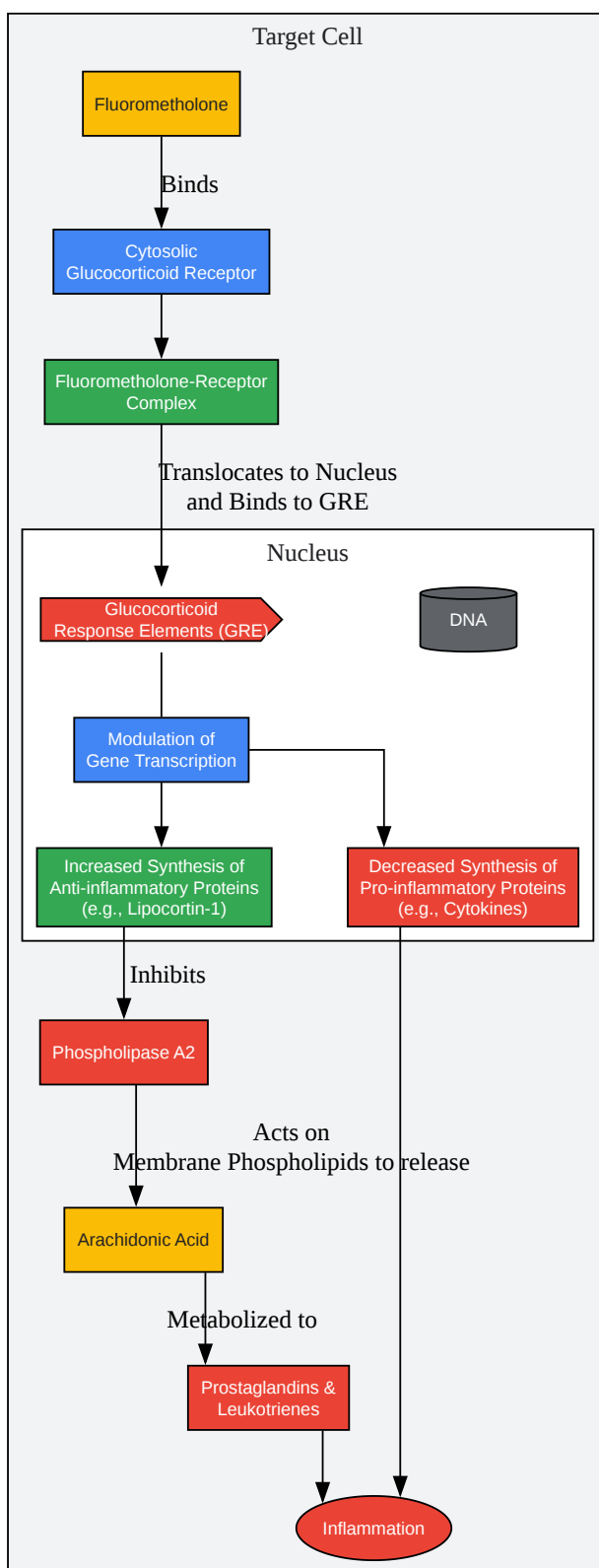
The specific configurations at the chiral centers, as indicated by the IUPAC name, are:

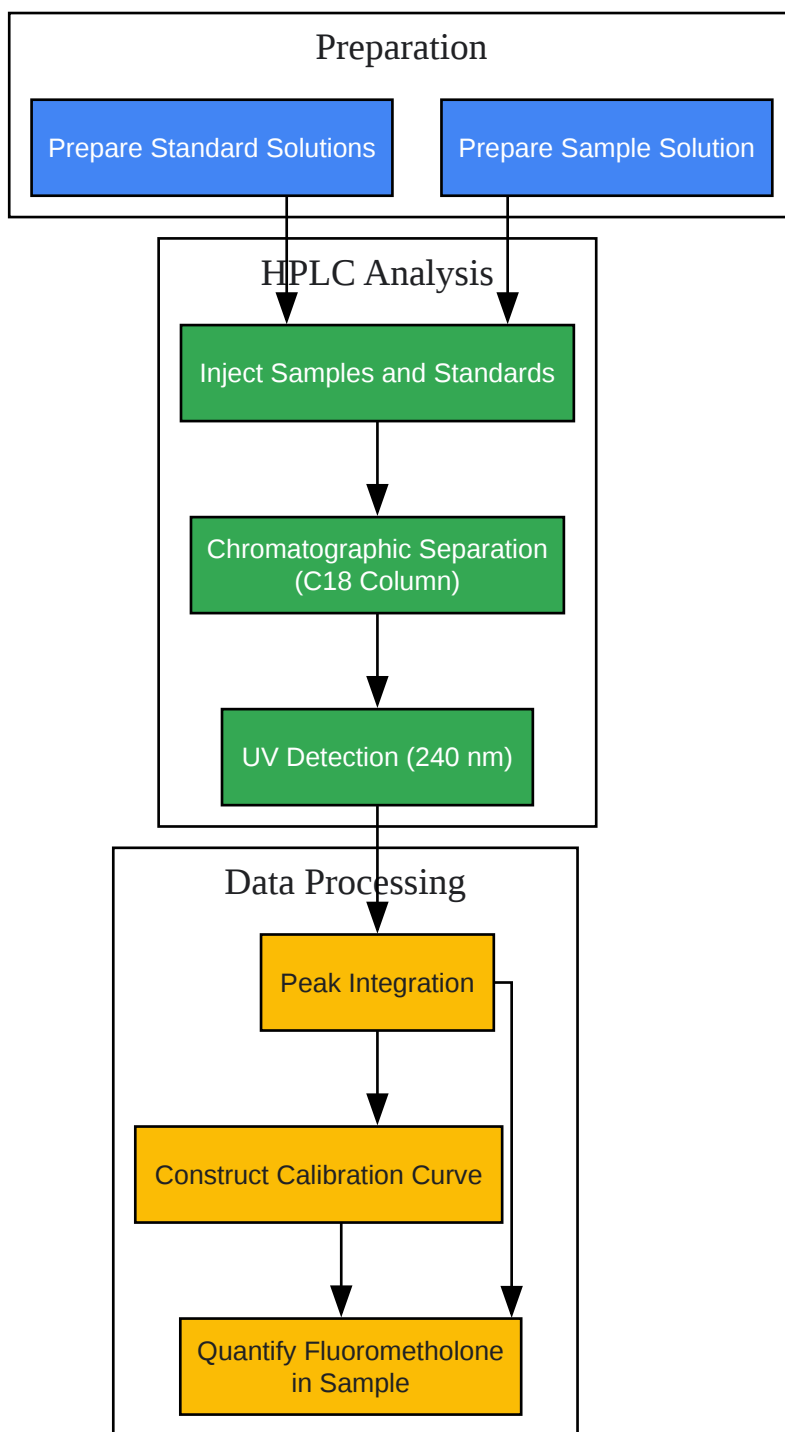
- 6S
- 8S
- 9R
- 10S
- 11S
- 13S
- 14S
- 17R

This precise spatial arrangement is critical for the molecule's interaction with the receptor and its subsequent pharmacological effects.

Mechanism of Action: A Signaling Pathway

Fluorometholone exerts its anti-inflammatory effects by acting as a glucocorticoid receptor agonist. The mechanism involves the modulation of gene expression. Upon entering a target cell, **fluorometholone** binds to the cytosolic glucocorticoid receptor, leading to a cascade of events that ultimately suppress inflammation.





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